

# Application of N-Nitroso Epinephrine in Quality Control: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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## Introduction

**N-Nitroso Epinephrine** is a nitrosamine impurity that can form in drug products containing epinephrine. Due to the classification of many nitrosamines as probable human carcinogens, regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict guidelines for their control in pharmaceuticals. [1][2][3] This document provides detailed application notes and protocols for the use of **N-Nitroso Epinephrine** as a reference standard in the quality control of epinephrine-containing drug products. These protocols are intended to assist in the development and validation of analytical methods for the detection and quantification of this impurity, ensuring patient safety and regulatory compliance.

## Regulatory Context and Acceptable Intake

Global regulatory bodies have implemented a three-step process for manufacturers to mitigate nitrosamine impurities: risk assessment, confirmatory testing if risks are identified, and reporting of any changes. [1][3] For **N-Nitroso Epinephrine**, the FDA has established a

recommended acceptable daily intake (AI) limit based on a carcinogenic potency categorization approach.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 1: Regulatory Limits for **N-Nitroso Epinephrine**

| Regulatory Body | Parameter                     | Value      | Reference            |
|-----------------|-------------------------------|------------|----------------------|
| FDA             | Acceptable Daily Intake (AI)  | 100 ng/day | <a href="#">[4]</a>  |
| EMA             | Carcinogenic Potency Category | Category 2 | <a href="#">[11]</a> |

## Application Notes

**N-Nitroso Epinephrine** is primarily used as a certified reference material (CRM) in pharmaceutical quality control. Its applications include:

- **Analytical Method Development:** As a reference standard, it is essential for developing sensitive and specific analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS), for its detection and quantification in epinephrine drug substances and products.
- **Method Validation:** It is used to validate analytical methods according to ICH Q2(R1) guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision, and robustness.
- **System Suitability Testing:** In routine quality control, **N-Nitroso Epinephrine** is used to prepare system suitability solutions to ensure the analytical system is performing correctly before sample analysis.
- **Limit of Detection (LOD) and Limit of Quantification (LOQ) Determination:** The reference standard is crucial for establishing the LOD and LOQ of the analytical method, which must be sensitive enough to detect the impurity at or below the acceptable intake limit.

## Experimental Protocols

The following are detailed protocols for the quality control of **N-Nitroso Epinephrine** in epinephrine drug products. These are model protocols and may require optimization for specific drug product matrices.

## Protocol 1: Quantification of N-Nitroso Epinephrine in Epinephrine Drug Product by LC-MS/MS

This protocol describes a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the sensitive and selective quantification of **N-Nitroso Epinephrine**.

### 1. Materials and Reagents:

- **N-Nitroso Epinephrine** Certified Reference Material (CRM)
- Epinephrine Drug Product (tablets, injection, etc.)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- 0.22 µm Syringe filters (PTFE or equivalent)

### 2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with an electrospray ionization (ESI) source

### 3. Preparation of Standard Solutions:

- Stock Standard Solution (100 µg/mL): Accurately weigh approximately 1 mg of **N-Nitroso Epinephrine** CRM and dissolve in 10.0 mL of methanol.

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with a suitable diluent (e.g., 50:50 methanol:water) to create calibration standards ranging from approximately 0.05 ng/mL to 20 ng/mL.

#### 4. Sample Preparation:

- For Solid Dosage Forms (e.g., Tablets):
    - Accurately weigh and crush a representative number of tablets to obtain a fine powder.
    - Transfer an amount of powder equivalent to a single dose of epinephrine into a volumetric flask.
    - Add a suitable extraction solvent (e.g., methanol or a mixture of methanol and water) to dissolve the drug substance and extract the impurity.
    - Sonicate for 15-20 minutes to ensure complete extraction.
    - Allow the solution to cool to room temperature and dilute to the mark with the extraction solvent.
    - Centrifuge a portion of the solution at a high speed (e.g., 10,000 rpm) for 10 minutes.
    - Filter the supernatant through a 0.22  $\mu$ m syringe filter into an HPLC vial.
  - For Liquid Dosage Forms (e.g., Injections):
    - Directly dilute an appropriate volume of the injection solution with the diluent to a concentration within the calibration range.
    - Filter the diluted sample through a 0.22  $\mu$ m syringe filter into an HPLC vial.
- #### 5. LC-MS/MS Conditions (Example):
- Liquid Chromatography:
    - Column: A suitable C18 or phenyl-hexyl column (e.g., 100 mm x 2.1 mm, 1.8  $\mu$ m).

- Mobile Phase A: 0.1% Formic acid and 10 mM Ammonium formate in Water.
- Mobile Phase B: 0.1% Formic acid in Methanol.
- Gradient Elution: A suitable gradient to separate **N-Nitroso Epinephrine** from the epinephrine peak and other matrix components.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- Mass Spectrometry:
  - Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions for **N-Nitroso Epinephrine** should be determined by infusing the standard solution. Example transitions would be based on the protonated molecule  $[M+H]^+$ .
  - Source Parameters: Optimize source parameters such as capillary voltage, source temperature, and gas flows for maximum signal intensity.

#### 6. Data Analysis and Quantification:

- Construct a calibration curve by plotting the peak area of **N-Nitroso Epinephrine** against its concentration for the working standard solutions.
- Perform a linear regression analysis of the calibration curve.
- Quantify the amount of **N-Nitroso Epinephrine** in the sample preparations using the calibration curve.
- Calculate the final concentration of the impurity in the drug product, taking into account the sample weight and dilution factors.

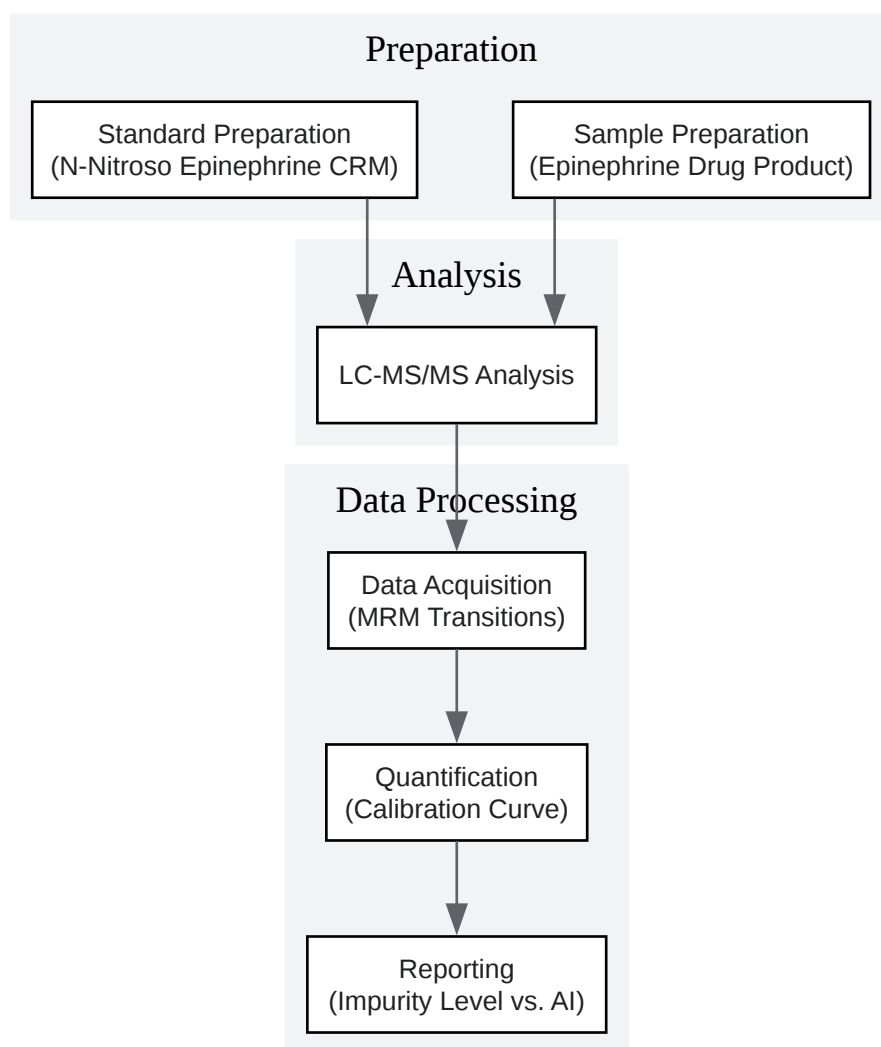
Table 2: Example Quantitative Data for a Validated LC-MS/MS Method

| Parameter                     | Typical Value |
|-------------------------------|---------------|
| Limit of Detection (LOD)      | 0.02 ng/mL    |
| Limit of Quantification (LOQ) | 0.05 ng/mL    |
| Linearity ( $r^2$ )           | $\geq 0.995$  |
| Accuracy (Recovery)           | 80 - 120%     |
| Precision (%RSD)              | $\leq 15\%$   |

Note: These values are illustrative and should be established during method validation for the specific matrix and instrumentation used.

## Visualizations

## Experimental Workflow

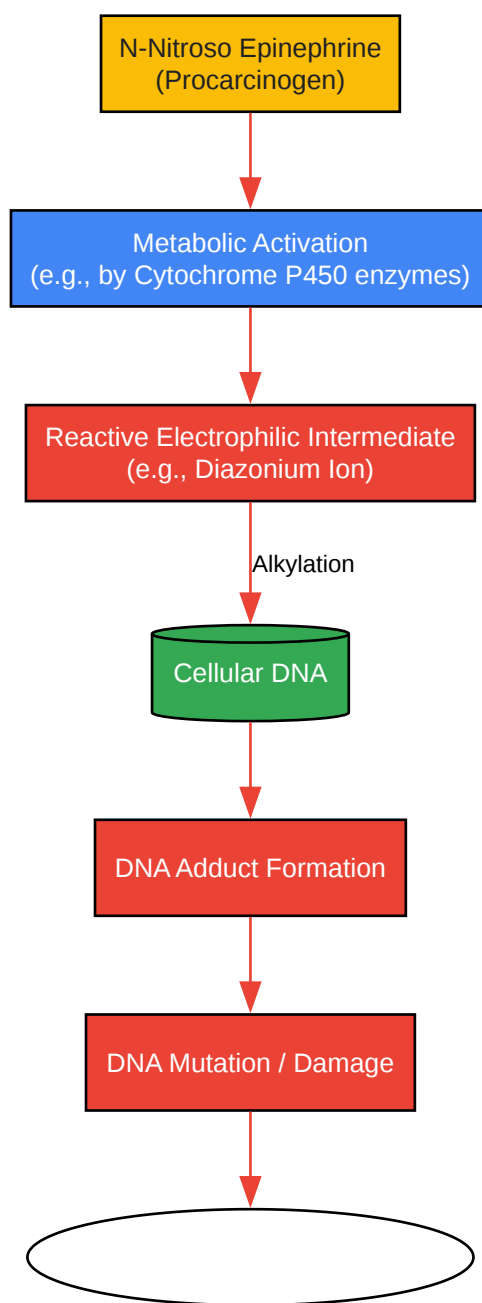


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Caption: Workflow for the quality control of **N-Nitroso Epinephrine**.

## Genotoxicity Mechanism of N-Nitrosamines

N-Nitroso compounds are not directly mutagenic. They require metabolic activation to form reactive electrophilic species that can interact with cellular macromolecules, including DNA. The primary concern with **N-Nitroso Epinephrine** is its potential for genotoxicity, which is a key factor in its strict control.



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Caption: Genotoxicity mechanism of **N-Nitroso Epinephrine**.

## Conclusion

The control of **N-Nitroso Epinephrine** is a critical aspect of quality control for epinephrine-containing pharmaceuticals. The use of a certified reference standard is fundamental for the development and validation of sensitive analytical methods capable of ensuring that the levels

of this impurity remain below the regulatory acceptable intake limits. The protocols and information provided herein serve as a comprehensive guide for researchers, scientists, and drug development professionals to establish robust quality control strategies for **N-Nitroso Epinephrine**, thereby ensuring the safety and efficacy of these essential medicines.

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